

Enzymatic Conversion of Cannabigerolic Acid (CBGA) to Tetrahydrocannabinolic Acid (THCA): A Technical Guide

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Compound of Interest

Compound Name: *Tetrahydrocannabinolic acid*

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Abstract

The enzymatic conversion of cannabigerolic acid (CBGA) to tetrahydrocannabinolic acid (THCA), the acidic precursor to the primary psychoactive compound in *Cannabis sativa*, is a pivotal reaction in cannabinoid biosynthesis. This process is catalyzed by the flavoenzyme THCA synthase (THCAS). This technical guide provides a comprehensive overview of the enzymatic conversion of CBGA to THCA, detailing the biochemical pathways, experimental protocols for enzyme production and purification, characterization of enzymatic activity, and methods for product quantification and downstream processing. All quantitative data is summarized in structured tables, and key experimental workflows and biochemical pathways are visualized using diagrams to facilitate understanding and replication.

Introduction

Cannabinoids are a class of terpenophenolic compounds that have garnered significant interest for their therapeutic potential. The biosynthesis of major cannabinoids, such as tetrahydrocannabinol (THC), originates from the precursor molecule cannabigerolic acid (CBGA)[1][2]. The conversion of CBGA to THCA is a critical step, catalyzed by the enzyme THCA synthase (THCAS)[1][3]. This enzyme facilitates an oxidative cyclization of the geranyl group of CBGA to form THCA[3][4]. Understanding and harnessing this enzymatic process is

crucial for the controlled production of THCA for pharmaceutical and research purposes, offering an alternative to extraction from plant sources which can have variable cannabinoid profiles[5]. This guide will delve into the technical aspects of producing recombinant THCA synthase and its application in the in vitro conversion of CBGA to THCA.

The Enzymatic Reaction: CBGA to THCA

The conversion of CBGA to THCA is an aerobic oxidative cyclization reaction catalyzed by THCA synthase. This enzyme is a monomeric flavoprotein with a molecular weight of approximately 60 kDa, which can increase to around 74 kDa due to post-translational N-linked glycosylation[5]. The reaction requires a flavin adenine dinucleotide (FAD) cofactor, which is covalently bound to the enzyme[3]. The proposed mechanism involves a hydride transfer from CBGA to FAD, followed by the cyclization of the monoterpene moiety to form the characteristic dibenzopyran ring of THCA[3]. Molecular oxygen is utilized to reoxidize the reduced FAD, producing hydrogen peroxide as a byproduct[3].

Figure 1. Enzymatic Conversion of CBGA to THCA

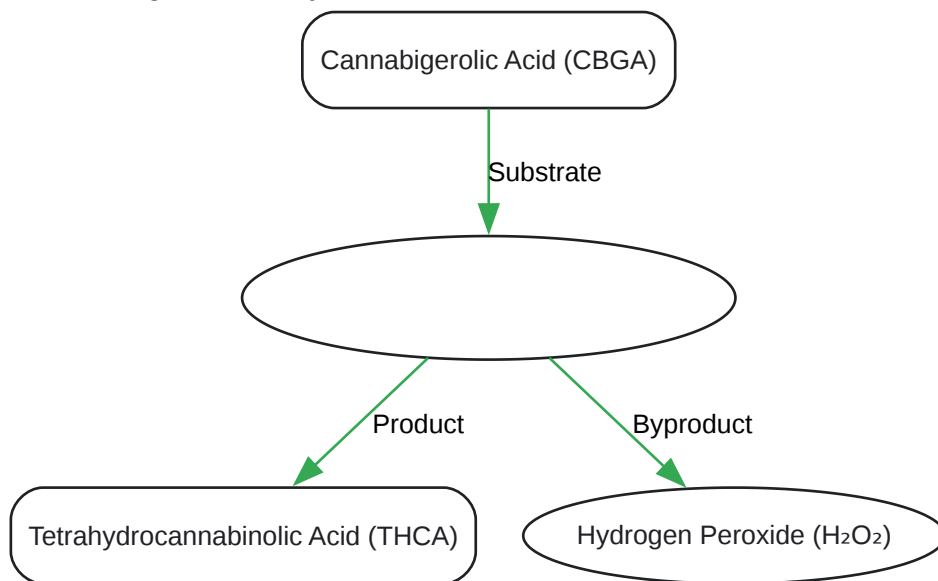


Figure 2. Purification Workflow for His-tagged THCA Synthase

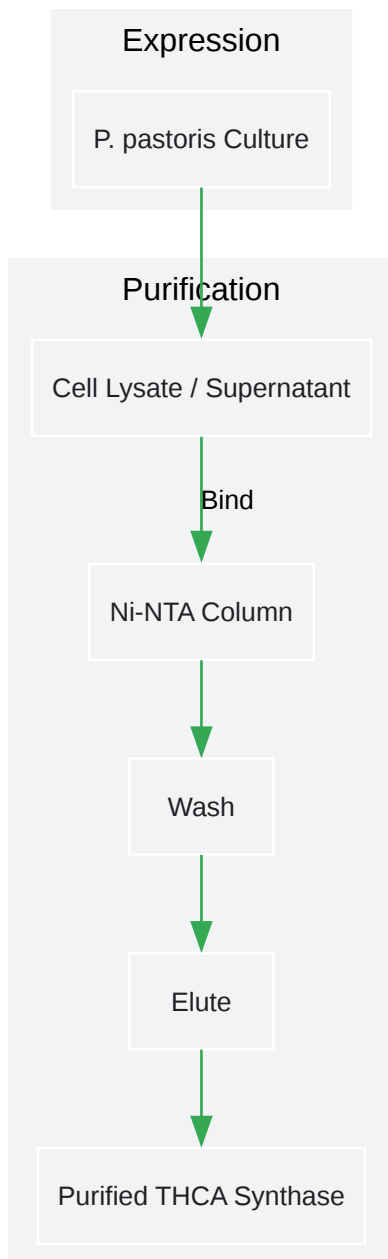
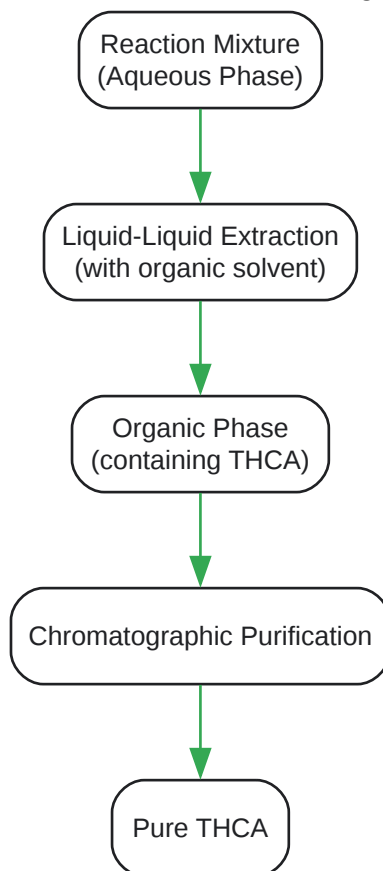


Figure 3. Downstream Processing of THCA



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